

Triheptadecanoin melting point and density

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Triheptadecanoin	
Cat. No.:	B054981	Get Quote

An In-depth Technical Guide to the Physicochemical Properties of **Triheptadecanoin**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of excipients and chemical standards is paramount. **Triheptadecanoin** (CAS 2438-40-6), a triglyceride composed of three heptadecanoic acid molecules esterified to a glycerol backbone, serves as a crucial reference standard in various analytical procedures, particularly in lipid metabolism studies and food analysis.[1][2] This guide provides a detailed overview of its melting point and density, complete with experimental protocols and logical diagrams to illustrate key processes.

Quantitative Physicochemical Data

The melting point and density are critical parameters for the identification, purity assessment, and formulation development of **triheptadecanoin**. The reported values for these properties are summarized below.

Physical Property	Value	Source
Melting Point	56-58 °C	ChemBK[1]
64-67 °C	ChemicalBook[3]	
Density	0.93 g/cm ³	ChemBK[1]
0.912 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[3]	



Note: The variation in reported melting points may be attributed to differences in the purity of the sample or the specific experimental conditions used for determination.

Experimental Protocols

While specific experimental reports detailing the determination of **triheptadecanoin**'s melting point and density are not readily available, standard methodologies for these measurements are well-established.

Melting Point Determination via Capillary Method

The melting point of a solid organic compound like **triheptadecanoin** is typically determined using a melting point apparatus (e.g., Mel-Temp or a Thiele tube). This method relies on observing the temperature range over which the solid transitions into a liquid.[4] A pure crystalline compound exhibits a sharp, characteristic melting point range of about 0.5-1.0°C.[4] [5] Impurities tend to lower and broaden this range.[4][6]

Methodology:

- Sample Preparation: A small quantity of dry, finely powdered **triheptadecanoin** is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the solid to a height of 2-3 mm.[7]
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[4]
- Approximate Determination: An initial rapid heating is performed to determine an approximate melting range.[4][6]
- Accurate Determination: A fresh sample is prepared and the apparatus is allowed to cool to at least 20°C below the approximate melting point. The sample is then heated slowly, at a rate of approximately 1-2°C per minute, as the melting point is approached.[4][7]
- Data Recording: Two temperatures are recorded:
 - T1: The temperature at which the first droplet of liquid appears.

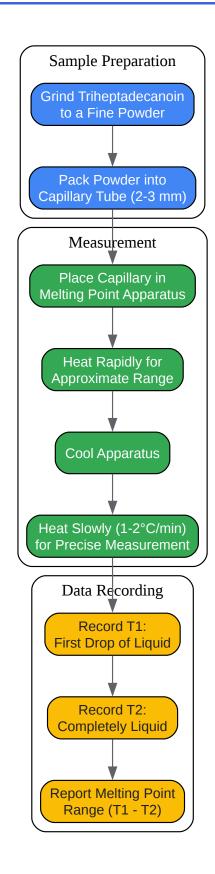


 T2: The temperature at which the entire sample has completely liquefied. The melting point is reported as the range T1-T2.

Visualizations: Workflows and Synthesis

To further elucidate the processes related to **triheptadecanoin**, the following diagrams illustrate the experimental workflow for melting point determination and the chemical synthesis of the compound.

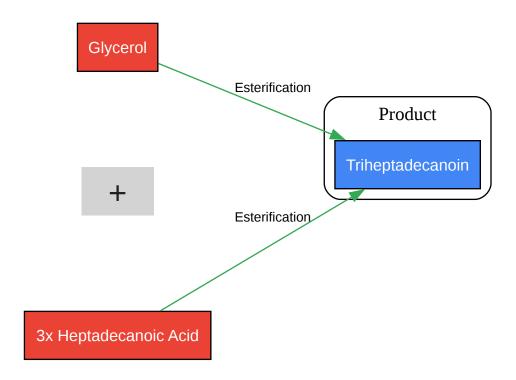




Click to download full resolution via product page

Caption: Experimental workflow for determining the melting point of triheptadecanoin.





Click to download full resolution via product page

Caption: Chemical synthesis of **triheptadecanoin** from glycerol and heptadecanoic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. TRIHEPTADECANOIN [chembk.com]
- 2. 2438-40-6 · Triheptadecanoin Standard · 203-18801[Detail Information] | [Analytical Chemistry]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 3. 1,2,3-Propanetriyl triheptadecanoate CAS#: 2438-40-6 [m.chemicalbook.com]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. jan.ucc.nau.edu [jan.ucc.nau.edu]



- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Triheptadecanoin melting point and density].

 BenchChem, [2025]. [Online PDF]. Available at:

 [https://www.benchchem.com/product/b054981#triheptadecanoin-melting-point-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com